

Itacnosertib Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Itacnosertib*

Cat. No.: *B608145*

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This technical support center provides detailed information and guidance for researchers, scientists, and drug development professionals on the solubility of **Itacnosertib** in DMSO and water.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Itacnosertib**?

A1: The recommended solvent for dissolving **Itacnosertib** is Dimethyl Sulfoxide (DMSO). **Itacnosertib** is readily soluble in DMSO but is considered insoluble in water.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: What is the maximum concentration of **Itacnosertib** that can be dissolved in DMSO?

A2: The solubility of **Itacnosertib** in DMSO can vary slightly between suppliers, but it is generally high. Concentrations of up to 15 mg/mL have been reported.[\[1\]](#)[\[2\]](#) For optimal results, it is recommended to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q3: Can I dissolve **Itacnosertib** directly in aqueous buffers or cell culture media?

A3: No, **Itacnosertib** is insoluble in water and should not be dissolved directly in aqueous solutions.[\[1\]](#)[\[2\]](#)[\[3\]](#) To prepare a working solution for in vitro experiments, first, create a concentrated stock solution in DMSO. This stock solution can then be diluted to the final desired concentration in your aqueous buffer or cell culture medium. Ensure the final

concentration of DMSO in your experimental setup is kept low (typically below 0.1%) to avoid solvent-induced effects on cells.[\[4\]](#)

Q4: My **Itacnosertib** is not fully dissolving in DMSO. What should I do?

A4: If you are experiencing difficulty dissolving **Itacnosertib** in DMSO, please refer to the troubleshooting guide below.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in DMSO Stock	The concentration is too high.	Try diluting the stock solution to a lower concentration.
The DMSO has absorbed moisture.	Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO. [1] [2] [3]	
The compound requires assistance to dissolve.	Gentle warming (up to 60°C) and sonication can aid in the dissolution of Itacnosertib in DMSO. [4] [5]	
Precipitation in Aqueous Solution	The final concentration is too high.	Lower the final concentration of Itacnosertib in your aqueous buffer or media.
The DMSO stock was not properly mixed upon dilution.	Ensure thorough mixing when diluting the DMSO stock into the aqueous solution.	

Itacnosertib Solubility Data

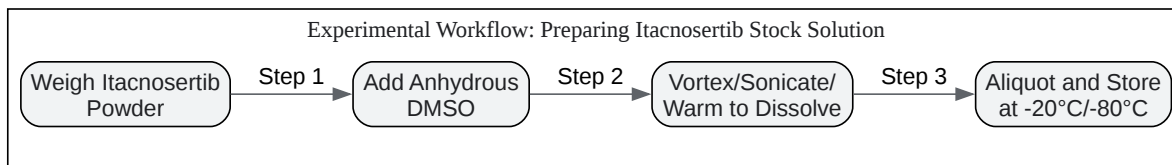
Solvent	Solubility	Molar Concentration (at 15 mg/mL)
DMSO	10 - 15 mg/mL[1][4][5]	~21.3 - 32.0 mM
Water	Insoluble[1][2][3]	N/A
Ethanol	~3 mg/mL[1][2]	~6.4 mM

Experimental Protocols

Protocol for Preparing a 10 mM **Itacnosertib** Stock Solution in DMSO

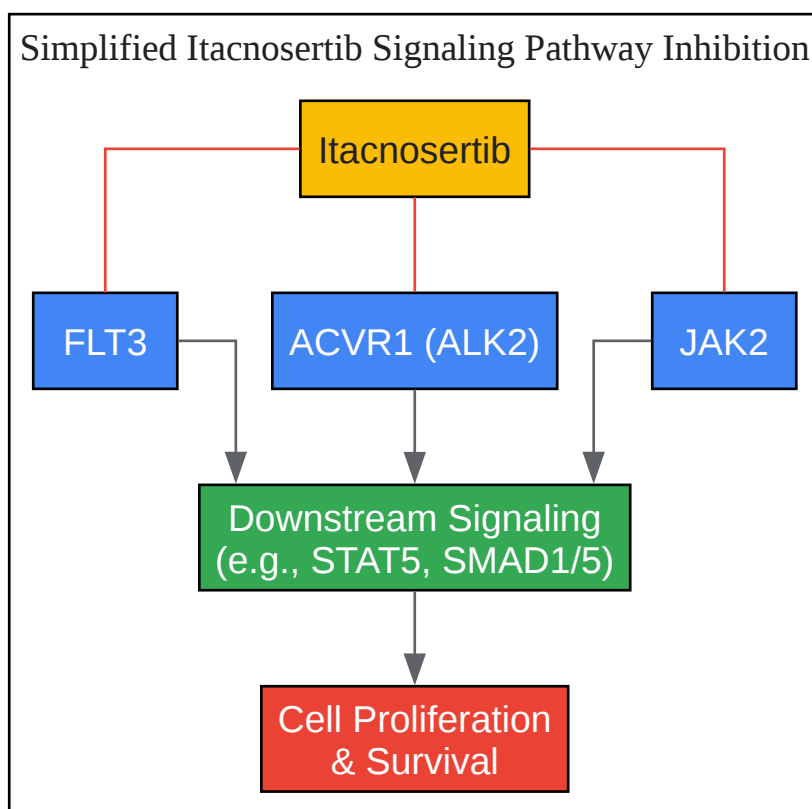
- Calculate the required mass:
 - Molecular Weight of **Itacnosertib**: 468.55 g/mol
 - For 1 mL of a 10 mM solution, you will need: $0.01 \text{ mol/L} \times 0.001 \text{ L} \times 468.55 \text{ g/mol} = 0.0046855 \text{ g} = 4.69 \text{ mg}$
- Weigh the compound:
 - Carefully weigh out 4.69 mg of **Itacnosertib** powder.
- Dissolve in DMSO:
 - Add 1 mL of fresh, anhydrous DMSO to the **Itacnosertib** powder.
- Aid Dissolution (if necessary):
 - If the compound does not fully dissolve, gently warm the solution and/or sonicate until all the solid is dissolved.
- Storage:
 - Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[1][4]

Visualized Workflows and Pathways



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Caption: Workflow for preparing an **Itacnosertib** stock solution.



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Caption: **Itacnosertib** inhibits FLT3, ACVR1, and JAK2 signaling.

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- 4. Itacnosertib | TP-0184 | ALK-2/FLT3/JAK inhibitor | TargetMol [targetmol.com]
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